

A Technical Guide to Tin(IV) Chloride: Anhydrous vs. Pentahydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive comparison of the physicochemical properties, reactivity, and handling of anhydrous tin(IV) chloride (SnCl₄) and its pentahydrate form (SnCl₄·5H₂O). This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and other advanced chemical synthesis fields where tin compounds are utilized.

Core Physicochemical Properties

Anhydrous tin(IV) chloride and its pentahydrate exhibit significant differences in their physical and chemical properties, which dictate their applications and handling requirements. The anhydrous form is a colorless, fuming liquid, while the pentahydrate is a white to yellowish crystalline solid.[1][2] These differences are summarized in the tables below.

Table 1: Physical Properties



Property	Tin(IV) Chloride, Anhydrous	Tin(IV) Chloride, Pentahydrate
CAS Number	7646-78-8[3]	10026-06-9[4]
Molecular Formula	SnCl ₄	SnCl ₄ ·5H ₂ O[4]
Molecular Weight	260.50 g/mol [1][5]	350.60 g/mol [1][4][5]
Appearance	Colorless, fuming liquid[1][5][6]	White to yellowish crystalline solid or lumps[2][4][7]
Density	2.226 g/cm ³ [1][5]	2.04 g/cm ³ [1][2][4]
Melting Point	-33 °C[3]	56 °C (decomposes)[1][2][4]
Boiling Point	114.1 °C[3]	N/A (decomposes)

Table 2: Solubility and Reactivity

Property	Tin(IV) Chloride, Anhydrous	Tin(IV) Chloride, Pentahydrate
Solubility in Water	Reacts violently with water, soluble in cold water with heat evolution, decomposed by hot water.[6][8]	Very soluble in water.[2][4][7]
Solubility in Organic Solvents	Miscible with alcohol, benzene, toluene, chloroform, acetone, carbon tetrachloride, gasoline, and carbon disulfide.[9][10]	Soluble in ethanol.[2][4]
Reactivity with Moist Air	Fumes in moist air, forming hydrochloric acid and tin(IV) oxide.[1][6]	Hygroscopic, will absorb water from the air.
Lewis Acidity	Strong Lewis acid.[5]	Acts as a Lewis acid, though its activity can be moderated by the coordinated water molecules.[11]

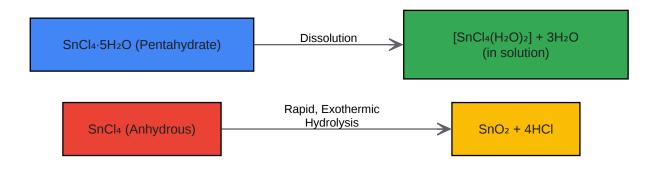


Structural and Chemical Behavior

The fundamental difference between the two forms lies in the coordination of water molecules to the tin center in the pentahydrate. In the solid state, the pentahydrate exists as cis-[SnCl₄(H₂O)₂]·3H₂O, where two water molecules are directly coordinated to the tin atom, and the remaining three are water of crystallization.[5] This coordination significantly influences the compound's properties and reactivity.

Hydrolysis Pathway

Anhydrous tin(IV) chloride undergoes rapid and highly exothermic hydrolysis in the presence of water to form tin(IV) oxide and hydrochloric acid. The pentahydrate, being already partially hydrated, dissolves in water more readily and with less vigorous heat evolution.



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Fig. 1: Hydrolysis and Dissolution Pathways

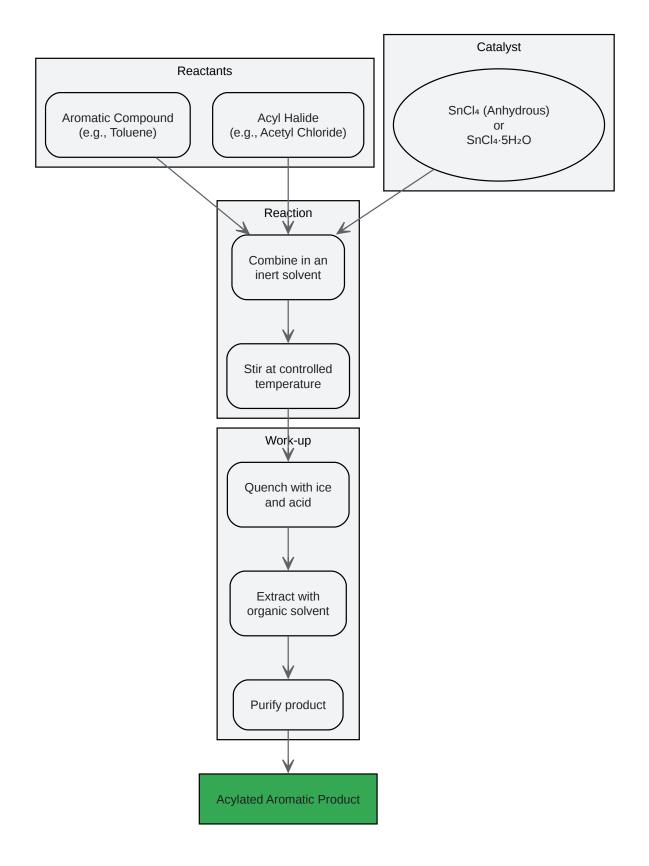
Applications in Synthesis

Both anhydrous and pentahydrated tin(IV) chloride are utilized in organic synthesis, primarily as Lewis acid catalysts. However, the choice between the two depends on the specific reaction conditions and the required catalytic activity.

Friedel-Crafts Reactions

Anhydrous tin(IV) chloride is a widely used catalyst in Friedel-Crafts alkylation and acylation reactions.[12] Its strong Lewis acidity effectively activates the acylating or alkylating agent. The pentahydrate can also be used, particularly in systems where the presence of water is tolerable, though its catalytic activity may be attenuated.





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Fig. 2: Generalized Friedel-Crafts Acylation Workflow



Experimental Protocols

The following are generalized experimental methodologies for the characterization and comparison of anhydrous and pentahydrated tin(IV) chloride.

Comparative Hydrolysis Rate Determination (Calorimetric Method)

Objective: To compare the rate and exothermicity of the reaction of anhydrous SnCl₄ and the dissolution of SnCl₄·5H₂O in water.

Methodology:

- Set up a reaction calorimeter with a known volume of deionized water, stirring at a constant rate.
- Record the initial temperature of the water.
- For anhydrous SnCl₄, carefully add a pre-weighed amount to the water and record the temperature change over time until a stable reading is achieved.
- For SnCl₄·5H₂O, repeat the process with a molar equivalent amount and record the temperature change over time.
- The rate of temperature increase and the maximum temperature reached will provide a
 quantitative comparison of the hydrolysis/dissolution rates and exothermicities.

Catalytic Activity in Friedel-Crafts Acylation

Objective: To compare the catalytic efficiency of anhydrous SnCl₄ and SnCl₄·5H₂O in a model Friedel-Crafts acylation reaction.

Methodology:

 Set up two parallel reactions in oven-dried glassware under an inert atmosphere (e.g., nitrogen or argon).



- In each reaction vessel, dissolve a suitable aromatic substrate (e.g., anisole) in an anhydrous solvent (e.g., dichloromethane).
- To one vessel, add a catalytic amount of anhydrous SnCl₄. To the other, add a molar equivalent amount of SnCl₄·5H₂O.
- Cool the mixtures in an ice bath.
- Slowly add the acylating agent (e.g., acetyl chloride) to both reaction mixtures.
- Monitor the reaction progress over time using a suitable analytical technique (e.g., TLC, GC-MS).
- Compare the reaction times and product yields between the two catalysts.

Spectroscopic Characterization

¹¹⁹Sn NMR Spectroscopy: ¹¹⁹Sn NMR is a powerful tool for distinguishing between the two forms. Anhydrous SnCl₄ will exhibit a single resonance at a characteristic chemical shift. The pentahydrate, with its coordinated water molecules, will show a different chemical shift, reflecting the change in the electronic environment of the tin nucleus.[4][5]

Infrared (IR) Spectroscopy: The presence of coordinated and lattice water in the pentahydrate can be confirmed by IR spectroscopy. The spectrum of the pentahydrate will show broad O-H stretching bands in the region of 3200-3500 cm⁻¹, which will be absent in the spectrum of the anhydrous form.

Safety and Handling

Both forms of tin(IV) chloride are corrosive and require careful handling.

Anhydrous Tin(IV) Chloride: Is highly corrosive and reacts violently with moisture.[13] It is a
fuming liquid that releases corrosive hydrogen chloride gas upon contact with air.[1][6]
Handling should be conducted in a well-ventilated fume hood, and appropriate personal
protective equipment (PPE), including gloves, goggles, and a lab coat, must be worn. Store
in a tightly sealed container in a dry, well-ventilated area.



Tin(IV) Chloride Pentahydrate: Is a corrosive solid.[2] While it does not fume, it is
hygroscopic and should be stored in a tightly sealed container to prevent absorption of
atmospheric moisture. Standard laboratory PPE should be worn when handling this
compound.

Conclusion

The choice between anhydrous tin(IV) chloride and its pentahydrate is dictated by the specific requirements of the intended application. The anhydrous form offers high reactivity and is essential for water-sensitive reactions. The pentahydrate, being a stable, less reactive solid, is easier to handle and can be a suitable alternative in systems where the presence of water is not detrimental. A thorough understanding of their distinct properties is crucial for successful and safe utilization in research and development.

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